

Croscarmellose Sodium for Pharmaceutical Use: A Technical Guide to Physicochemical Properties

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Compound of Interest

Compound Name: *Croscarmellose sodium*

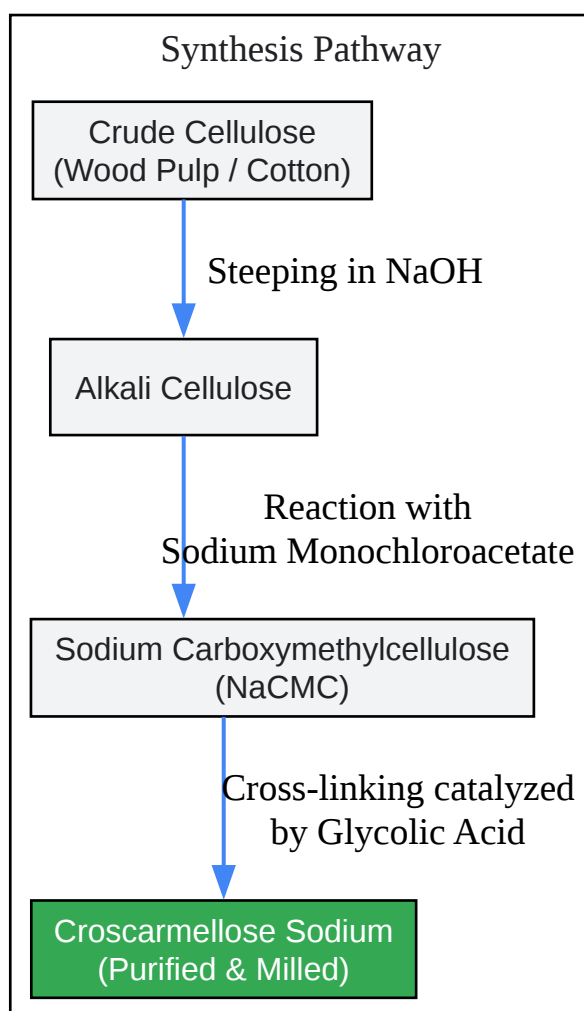
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Abstract: **Croscarmellose sodium** (CCS) is a vital superdisintegrant in the pharmaceutical industry, prized for its ability to facilitate the rapid disintegration of solid oral dosage forms.[1] As an internally cross-linked sodium carboxymethylcellulose (NaCMC), its unique fibrous structure and hydrophilic nature enable it to work effectively at low concentrations, typically between 0.5% and 5%.[1][2] This technical guide provides an in-depth examination of the core physicochemical properties of **croscarmellose sodium**, detailing the experimental protocols used for their characterization and the impact of these properties on its function as a pharmaceutical excipient.

Chemical Structure and Synthesis

Croscarmellose sodium is the sodium salt of a cross-linked, partly O-(carboxymethylated) cellulose.[3][4] The synthesis begins by soaking crude cellulose (typically from wood pulp or cotton fibers) in a sodium hydroxide solution to produce alkali cellulose.[5][6][7] This is followed by a reaction with sodium monochloroacetate to form sodium carboxymethylcellulose.[5][6] During this process, excess sodium monochloroacetate hydrolyzes to glycolic acid, which in turn catalyzes the formation of ester cross-links between the cellulose chains.[5][7] This cross-linking is critical, as it renders the polymer insoluble in water while permitting it to absorb and swell significantly, a key attribute for a disintegrant.[1][6][8]



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Caption: Synthesis workflow for **Croscarmellose Sodium**.

The resulting polymer is a white, odorless, and free-flowing fibrous powder.[2][8][9] Scanning Electron Microscopy (SEM) reveals an elongated, straw-like fibrous structure, which contributes to its water-wicking capabilities.[10][11]

Physicochemical Properties

The functionality of **croscarmellose sodium** is dictated by a specific range of physicochemical properties, which are tightly controlled in pharmaceutical-grade material. These properties are summarized in the tables below.

Table 1: General Physicochemical Properties of **Croscarmellose Sodium**

Property	Description	Typical Value/Range
Appearance	A visual description of the powder.	White to greyish-white, fibrous powder.[2][8][9]
Odor	The characteristic smell of the substance.	Odorless.[2][9]
Solubility	The ability of the substance to dissolve in various solvents.	Insoluble in water and organic solvents; swells rapidly in aqueous media.[1][7][9][12]
Swelling Capacity	The extent to which the material expands upon contact with water.	Swells to 4-8 times its original volume.[7]
Bulk Density	The mass of the powder in a given volume, including inter-particle voids.	~ 0.40–0.70 g/mL.[2]
Particle Morphology	The shape and surface features of the individual particles.	Elongated, fibrous, porous structure.[10][11]

Table 2: Pharmacopeial Specifications for **Croscarmellose Sodium** (USP/BP/EP)

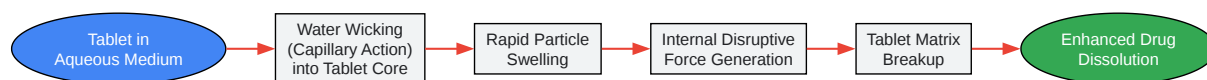
Parameter	Acceptance Criteria
pH (1% w/v aqueous dispersion)	5.0 – 7.0.[9][13][14]
Loss on Drying	Not more than 10.0%.[9][13][14]
Degree of Substitution	0.60 – 0.85 (on the dried basis).[3][13][14]
Residue on Ignition/Sulfated Ash	14.0% – 28.0% (on the dried basis).[3][14]
Settling Volume	10.0 – 30.0 mL.[3][13][14]
Water-Soluble Substances	Not more than 10.0%.[13][14][15]
Sodium Chloride & Sodium Glycolate	Sum not more than 0.5%.[13][14][16]
Particle Size	Varies by grade, typically 40-400 microns.[2] Sieve analysis may specify >95% passes through an 80 or 100 mesh.[2][15]

Mechanism of Action as a Superdisintegrant

Croscarmellose sodium functions as a superdisintegrant through a dual mechanism involving rapid swelling and water wicking.[17] Unlike soluble polymers, the cross-links prevent the formation of a viscous gel layer that could impede disintegration.[17]

- **Water Wicking (Capillary Action):** The fibrous and porous nature of CCS particles creates a network that actively draws water into the core of the tablet.[1][8] This rapid hydration is the initial and critical step.
- **Swelling:** Upon hydration, the polymer chains expand significantly, but the cross-links maintain the structural integrity of the particles.[1][6] This omni-directional swelling exerts a strong disruptive force on the tablet matrix, pushing the particles apart from within.[17]

This combination of wicking and swelling leads to the rapid breakup of the tablet into smaller granules, thereby increasing the surface area available for drug dissolution and subsequent absorption.[1][18]



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Caption: Logical flow of the tablet disintegration mechanism.

Experimental Protocols

The quality and performance of **croscarmellose sodium** are assured through a series of standardized analytical tests, primarily outlined in pharmacopeias such as the USP.[3]

This test quantifies the average number of carboxymethyl groups per anhydroglucose unit on the cellulose backbone.[3] It involves a back-titration method.

- Protocol:
 - Accurately weigh about 1 g of the sample and transfer it to a 500-mL glass-stoppered flask.[13][19]
 - Add 300 mL of a sodium chloride solution (1 in 10) and 25.0 mL of 0.1 N sodium hydroxide.[13] Stopper the flask and allow it to stand for 5 minutes with intermittent shaking.[13]
 - Add 5 drops of m-cresol purple indicator and 15 mL of 0.1 N hydrochloric acid from a burette.[19][20]
 - Stopper and shake the flask. If the solution remains violet, add 1-mL portions of 0.1 N HCl until the solution turns yellow.[20]
 - Titrate the excess acid with 0.1 N sodium hydroxide until the color changes back to violet.[19]
 - The degree of substitution is calculated using formulas provided in the USP monograph, which account for the net base consumed and the residue on ignition of the sample.[3][13][19]

This test measures the swelling capacity of the material in water.[3]

- Protocol:
 - Add 75 mL of water to a 100-mL graduated cylinder.[3][16]
 - Add 1.5 g of **croscarmellose sodium** in 0.5 g portions, shaking vigorously after each addition.[3][16]
 - Add water to bring the final volume to 100 mL, shake again until the powder is homogeneously distributed.[3][16]
 - Allow the cylinder to stand undisturbed for 4 hours.[3][16]
 - Record the volume of the settled, swollen mass. The USP acceptance criterion is between 10.0 and 30.0 mL.[3][4]

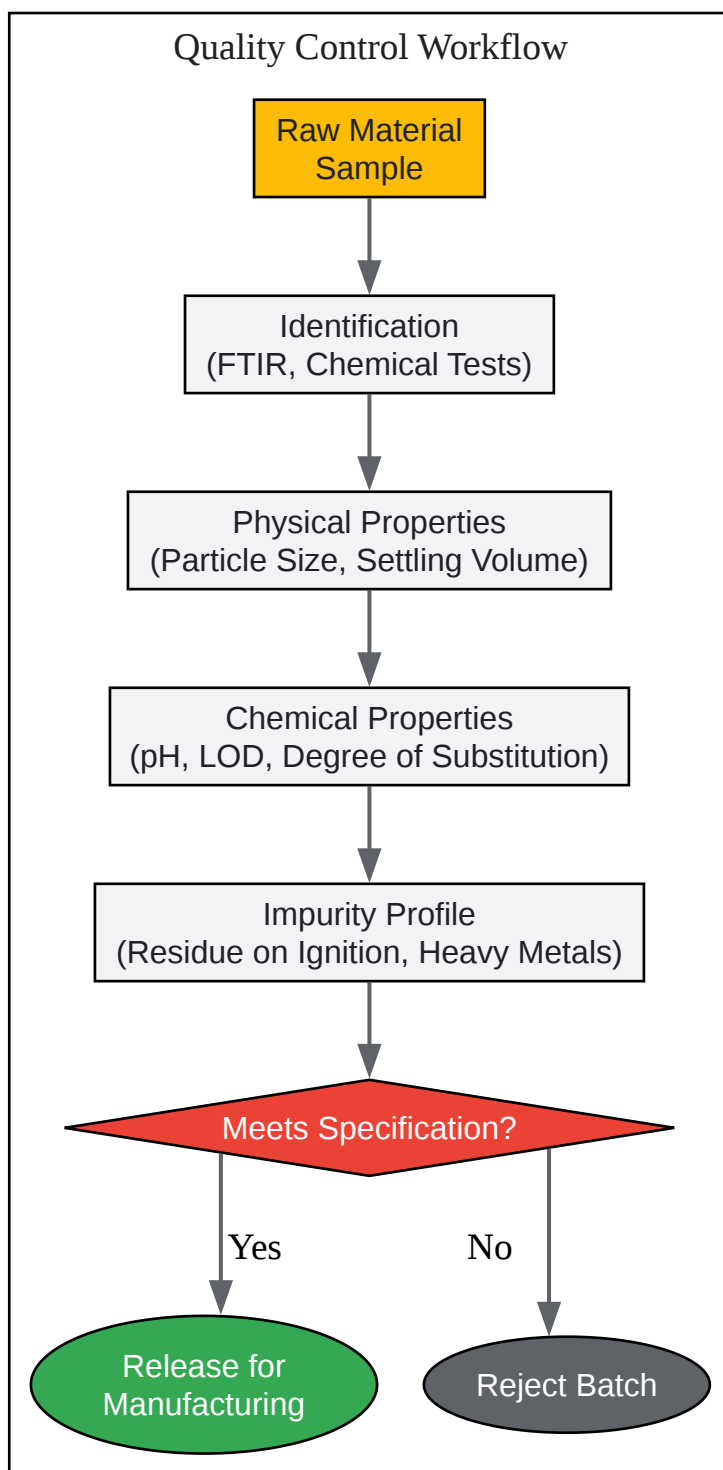
Moisture content is critical as CCS is hygroscopic.[7][21] It is typically determined by Loss on Drying (LOD) or Karl Fischer titration.

- Loss on Drying Protocol:
 - Accurately weigh a sample (typically 1-2 g) into a tared weighing bottle.[22]
 - Place the loaded bottle in a drying oven with the stopper removed.[22]
 - Dry the sample at 105°C for the time specified in the monograph (e.g., 6 hours) or to a constant weight.[13][14][22]
 - Close the bottle inside the oven, transfer to a desiccator to cool to room temperature, and reweigh.[22]
 - The percentage loss in weight is calculated. The limit is not more than 10.0%.[13][14]
- Karl Fischer Titration: This method is specific for water and is based on the quantitative reaction of water with an iodine-sulfur dioxide reagent.[22][23] It is particularly useful for low moisture levels and can be performed using either volumetric or coulometric techniques.[23]

[24] The sample is introduced into the Karl Fischer reactor, and the reagent is titrated to an electrometric endpoint.[22]

Laser diffraction is a widely used technique for determining the particle size distribution of **croscarmellose sodium**. [25][26]

- Principle of Laser Diffraction:
 - A representative sample of the powder is dispersed (either in a liquid or a dry air stream) and passed through a laser beam.[25][27]
 - The particles scatter the light at angles that are inversely proportional to their size—larger particles scatter light at smaller angles, while smaller particles scatter light at larger angles.[25][28][29]
 - A series of detectors measure the intensity of the scattered light at various angles.[26][27]
 - A mathematical model (typically based on Mie or Fraunhofer theory) is used to calculate the particle size distribution that created the measured scattering pattern.[26][28] The result is reported as a volume-equivalent spherical diameter.[25][29]



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Caption: High-level experimental workflow for quality control.

Conclusion

The physicochemical properties of **croscarmellose sodium**—from its insoluble, fibrous nature and high swelling capacity to its tightly controlled degree of substitution and particle size—are directly linked to its high performance as a pharmaceutical superdisintegrant. A thorough understanding and rigorous testing of these properties, using standardized experimental protocols, are essential for researchers, scientists, and drug development professionals to ensure consistent product quality, predictable tablet disintegration, and optimal drug bioavailability. The interplay between its chemical structure and physical characteristics makes **croscarmellose sodium** an indispensable excipient in the formulation of modern solid oral dosage forms.

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